

# decontamination procedures for Polonium-205 spills

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## Compound of Interest

Compound Name: Polonium-205

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This document provides general guidance on decontamination procedures for **Polonium-205**, a highly radioactive alpha-emitting radionuclide. The information herein is intended exclusively for researchers, scientists, and drug development professionals who have received appropriate radiation safety training. These procedures are not a substitute for established institutional protocols, the guidance of a certified Radiation Safety Officer (RSO), or federal and local regulations. All handling and decontamination of radioactive materials must be performed in strict accordance with your institution's Radiation Safety Manual and under the direct supervision of your RSO. In the event of any emergency, contact your RSO and emergency services immediately.

## Technical Support Center: Polonium-205 Decontamination

This guide provides troubleshooting advice and frequently asked questions regarding the safe handling and decontamination of **Polonium-205** spills in a laboratory setting.

## Frequently Asked Questions (FAQs)

**Q1:** What are the immediate actions to take following a **Polonium-205** spill?

**A1:** The immediate response, often remembered by the acronym SWIMS, is crucial to ensure safety and prevent the spread of contamination.

- S - Stop the Spill: Prevent further spread of the material. If the spilled material is a solid, cover it with dampened absorbent paper; if it's a liquid, cover it with dry absorbent material.  
[1][2]
- W - Warn Others: Alert everyone in the immediate vicinity and your laboratory that a spill has occurred.[1][2]
- I - Isolate the Area: Cordon off the contaminated zone to prevent unauthorized entry.[1][3]  
Use radiation tape or ribbon if available and lock the door.[4]
- M - Minimize Exposure: Evacuate the immediate area.[5] If the material is volatile (e.g., a powder), shut down ventilation systems that could spread contamination.[5] Do not leave the area until you have been monitored for contamination.[5]
- S - Survey and Summon Aid: Notify your institution's Radiation Safety Officer (RSO) immediately.[3][5] Perform a preliminary survey of personnel involved to check for skin and clothing contamination.[1]

Q2: What are the primary hazards of **Polonium-205**?

A2: **Polonium-205** is a radioactive isotope that primarily decays by alpha emission.[6][7] The primary hazard is internal exposure through inhalation, ingestion, or absorption through wounds.[8][9] Alpha particles have a very short range and cannot penetrate the outer layer of skin, making external exposure less of a concern.[8][10] However, if taken into the body, alpha emitters are highly energetic and can cause significant damage to internal tissues, increasing the long-term risk of cancer.[9][11]

Q3: How should personnel contamination be handled?

A3: Personnel decontamination should be performed promptly and carefully to avoid skin damage, which could increase absorption of the radioactive material.

- Remove Contaminated Clothing: Immediately remove any contaminated clothing or shoes, being careful not to spread the contamination further.[3][5] Place contaminated items in a sealed and labeled plastic bag for disposal as radioactive waste.[1][4] Removing the outer layer of clothing can remove up to 90% of radioactive material.[12]

- **Wash Contaminated Skin:** Wash the affected skin with mild soap and lukewarm water.[3][13] Do not use hot water, as it can increase absorption through the skin by opening pores and increasing blood flow.[3][14] Avoid abrasive scrubbing or brushes that could break the skin.[3][13] This washing process can be repeated 2-3 times, with monitoring between each wash.[5][13]
- **Contaminated Wounds or Eyes:** If a wound is contaminated, rinse it under running water and decontaminate the skin around it.[5] For eye contamination, flush the eyes for at least 15 minutes at an eyewash station, rinsing from the nose towards the lateral angle of the eye.[4][5]
- **Seek Assistance:** Always contact your RSO to evaluate the exposure and guide the decontamination process.[3] For serious contamination or wounds, medical personnel should be involved.[13]

Q4: What are the general principles for decontaminating laboratory surfaces?

A4: The goal is to remove the contaminant without spreading it.

- **Work from Out to In:** Begin cleaning from the outer edge of the contaminated area and work inwards towards the center.[3][5] This prevents the spread of contamination to clean areas.
- **Use Appropriate Materials:** Use absorbent materials like paper towels or pads with a cleaning solution.[3]
- **Proper Waste Disposal:** All materials used for cleanup (gloves, paper towels, etc.) are considered radioactive waste.[1] They must be placed in a labeled plastic bag and disposed of in the designated radioactive waste container.[1][4]
- **Survey Repeatedly:** After each cleaning step, re-survey the area with an appropriate survey meter (like a Geiger-Mueller counter with a thin-window probe suitable for alpha detection) and by performing wipe tests to ensure contamination levels are reduced.[3][8] An area is generally considered contaminated if readings are more than twice the background level.[4][14]
- **Prevent Recontamination:** Cover cleaned areas with plastic or paper to prevent them from becoming recontaminated during the cleanup process.[5]

## Troubleshooting Guide

Q: My survey meter still shows contamination above acceptable limits after cleaning. What should I do?

A: If initial cleaning with soap and water or a mild detergent is unsuccessful, you may need to try more aggressive methods under the guidance of your RSO.

- Repeat the Procedure: Repeat the cleaning process, ensuring you are using fresh cleaning materials for each pass.
- Use a Different Decontaminant: Consider using a commercial decontamination solution such as Radiacwash, Count-Off, or Lift-away.[13] A several-hour soak in such a solution can often remove more stubborn contamination.[13] For stainless steel and glassware, a warm 1-2% solution of a chelating detergent like Alconox® may be effective.[15]
- Contact Your RSO: Do not attempt more aggressive chemical or abrasive methods without consulting your RSO. They can provide guidance on using dilute acids or other techniques and will make the final determination on whether the area can be cleared for use or if the contaminated object must be disposed of as waste.[13]

Q: A researcher has a contaminated wound. What is the immediate protocol?

A: First aid for the injury takes precedence over decontamination.[2]

- Rinse the Wound: Immediately rinse the wound under a gentle stream of running water for several minutes.[5]
- Notify RSO and Emergency Services: This is a serious situation. Contact your RSO and emergency medical services immediately.
- Decontaminate Around the Wound: Gently clean the skin around the wound with mild soap and water.[5]
- Cover the Wound: Apply a sterile dressing to the wound after rinsing.[5]
- Await Professional Guidance: Do not apply any further treatment without direction from medical personnel and the RSO. In cases of highly radiotoxic substances, a venous

tourniquet may be applied close to the wound under medical supervision.[\[5\]](#)

## Data Presentation

Table 1: Physical Properties of **Polonium-205**

Property	Value	Source
Symbol	<b>205Po</b>	<a href="#">[7]</a>
Half-life	1.74 hours	<a href="#">[7]</a>
Decay Mode	Alpha Emission, Electron Capture	<a href="#">[6]</a> <a href="#">[7]</a>
Atomic Mass	204.9812 g/mol	<a href="#">[6]</a>

| Primary Hazard | Internal Contamination |[\[8\]](#)[\[9\]](#) |

Table 2: Comparison of Decontamination Agents

Agent	Application	Effectiveness & Considerations	Source
Soap and Lukewarm Water	Personnel skin, minor surface spills	Effective for initial decontamination; gentle on skin. Can remove 95-99% of radionuclides from intact skin with gentle washing. Avoid hot water.	[3][13][14]
Commercial Decontaminants (e.g., Radiacwash, Count-Off)	Equipment, surfaces	Formulated for radioactive cleanup. Can be more effective than simple soap and water for stubborn contamination.	[3][13]
Chelating Agents (e.g., EDTA, Citric Acid)	Personnel skin, surfaces	Can be added to cleaning solutions to bind metal ions like polonium, enhancing removal. 3% citric acid can be used for hair.	[3][5]
Mild Abrasives (e.g., paste of cornmeal and detergent)	Stubborn skin contamination	Use only as a last resort and with extreme caution to avoid breaking the skin. Requires RSO approval.	[5]

| Dilute Acids/Bases | Equipment | Corrosive method that can be effective but may damage the equipment surface, making future decontamination more difficult. Requires RSO supervision. | [13] |

## Experimental Protocols

## Protocol: Decontamination of a Minor Liquid Polonium-205 Spill on a Benchtop

Objective: To safely decontaminate a minor spill ( $<10\text{ }\mu\text{Ci}$ ) of **Polonium-205** confined to a non-porous work surface.<sup>[1]</sup>

Materials:

- Personal Protective Equipment (PPE): two pairs of disposable gloves, lab coat, safety glasses.<sup>[4][16]</sup>
- Absorbent paper (plastic-backed recommended).<sup>[17]</sup>
- Remote handling tongs.<sup>[18]</sup>
- Decontamination solution (e.g., mild detergent in water, Radiacwash).<sup>[3][13]</sup>
- Plastic bags for radioactive waste.<sup>[1]</sup>
- Labels ("Caution, Radioactive Material").<sup>[17]</sup>
- Alpha-sensitive survey meter and materials for wipe tests.<sup>[3][8]</sup>

Procedure:

- Notification and Preparation:
  - Immediately notify personnel in the area and your RSO.<sup>[3][18]</sup>
  - Cordon off the spill area.<sup>[3]</sup>
  - Put on required PPE, including two pairs of gloves.<sup>[4]</sup>
- Containment:
  - Place absorbent paper gently over the spill to prevent splashing. Do not create aerosols.<sup>[2][3]</sup>

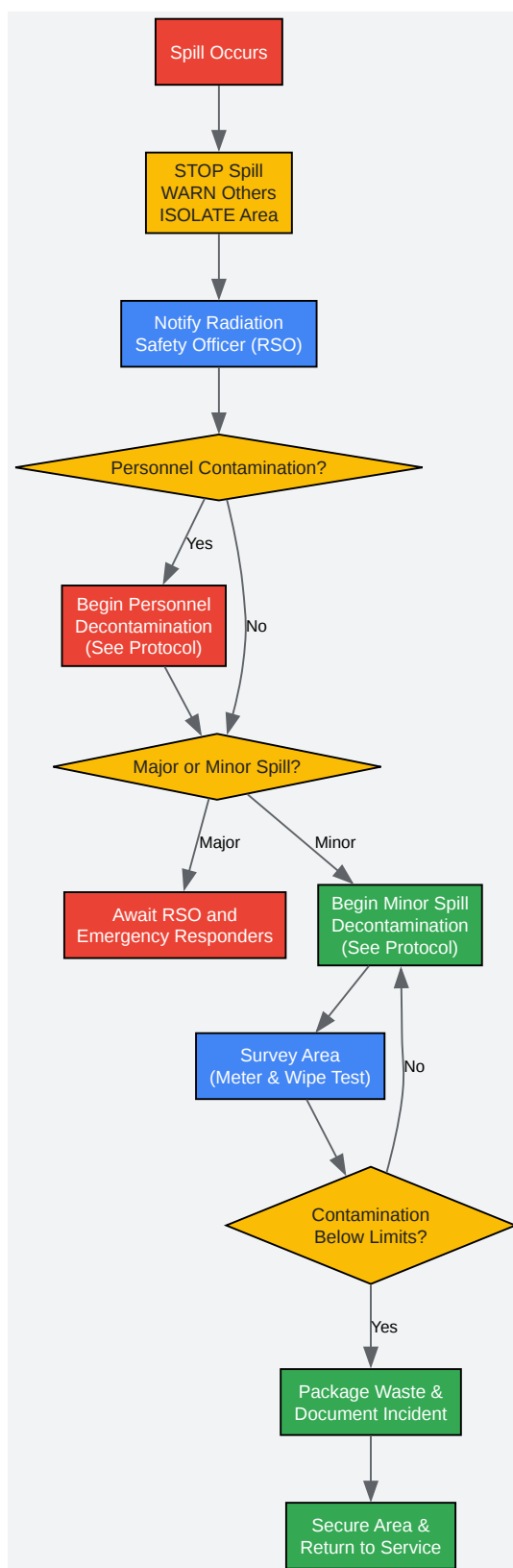
- Decontamination:
  - Using tongs, remove the absorbent paper and place it in a labeled radioactive waste bag. [\[18\]](#)
  - Apply decontamination solution to fresh absorbent paper. Do not spray directly onto the spill. [\[13\]](#)
  - Wipe the contaminated area starting from the outside and moving inward in a circular or "S" motion. [\[3\]](#)
  - Place the used paper in the waste bag.
  - Change outer gloves frequently to avoid cross-contamination. [\[1\]](#)
- Surveying:
  - After the initial cleanup, perform a survey of the area with an alpha-probe survey meter. [\[3\]](#)
  - Perform a wipe test by wiping the area with a filter paper and counting it in a liquid scintillation counter or gas-flow proportional counter to check for removable contamination. [\[3\]](#)
- Repeat if Necessary:
  - If contamination remains above your institution's action levels, repeat the decontamination steps. [\[18\]](#)
- Final Steps:
  - Once the area is confirmed to be clean by the RSO, remove all waste bags and place them in the designated radioactive waste container. [\[1\]](#)
  - Survey all personnel involved in the cleanup before they leave the area. [\[1\]](#)
  - Remove and dispose of PPE in the radioactive waste. [\[16\]](#)
  - Wash hands thoroughly. [\[3\]](#)



- Document the spill and cleanup actions as required by your institution.[18]

## Visualizations

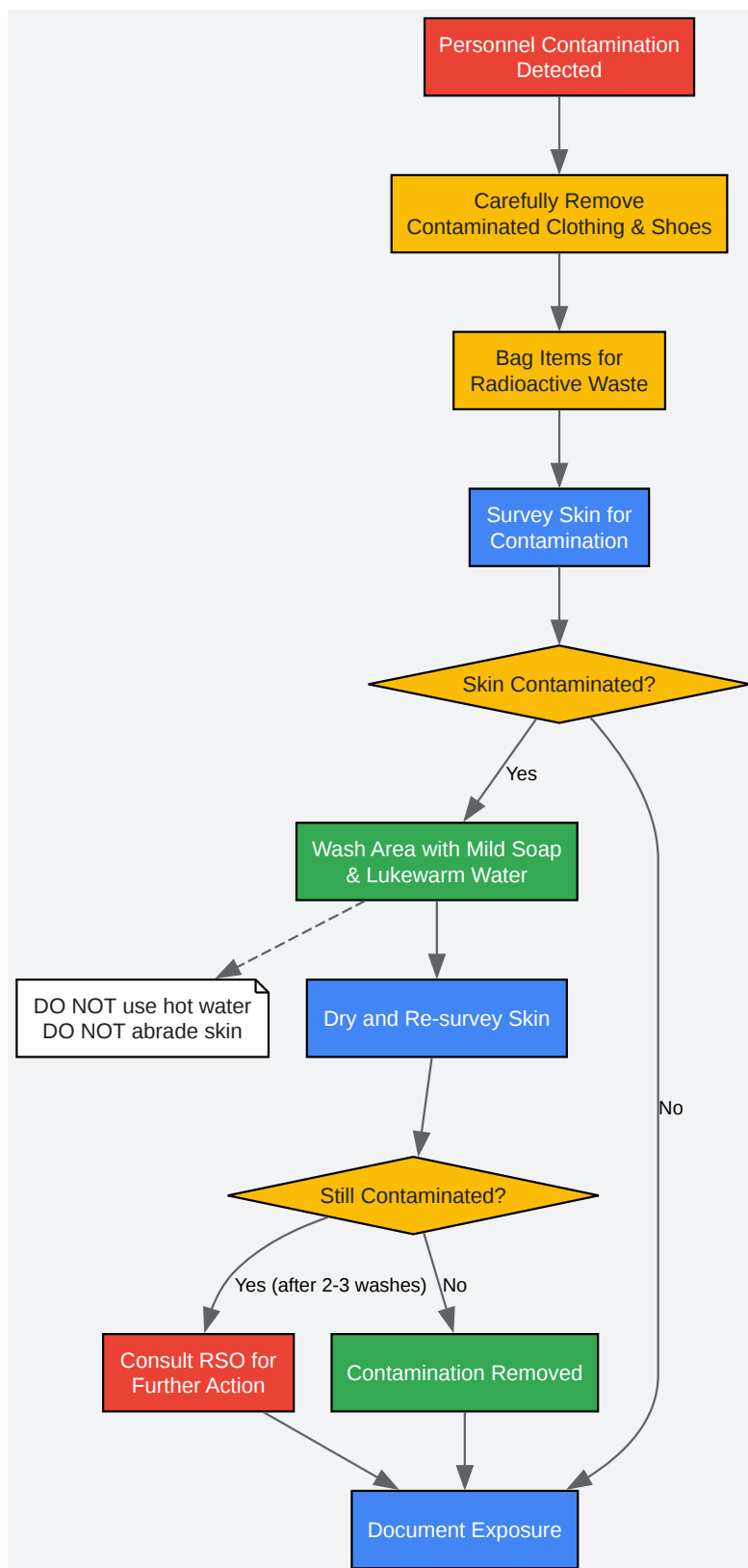
### Diagram 1: Spill Response Workflow



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A high-level workflow for responding to a radioactive material spill.

## Diagram 2: Personnel Decontamination Logic



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A decision pathway for handling personal contamination incidents.

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